

IUPAC nomenclature for 2-Oxoimidazolidine-1-carbonyl chloride derivatives

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Compound of Interest

Compound Name: 2-Oxoimidazolidine-1-carbonyl
chloride

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An In-Depth Technical Guide to the IUPAC Nomenclature of **2-Oxoimidazolidine-1-carbonyl Chloride** Derivatives

Introduction: The Chemical Grammar of a Privileged Scaffold

In the landscape of modern drug discovery and development, certain molecular frameworks appear with remarkable frequency, earning the designation of "privileged structures." The 2-oxoimidazolidine core is one such scaffold, serving as a cornerstone in a multitude of bioactive molecules, from pharmaceuticals to agrochemicals.^{[1][2]} Its derivatives are instrumental in the synthesis of anti-inflammatory agents, peptide-based drugs, and specialty polymers.^[1] The reactivity of the **2-oxoimidazolidine-1-carbonyl chloride** moiety, in particular, makes it a versatile and powerful intermediate for synthetic chemists.^{[1][3]}

However, the power of this scaffold can only be fully harnessed when we, as researchers and scientists, speak a common and unambiguous language. This is the role of the International Union of Pure and Applied Chemistry (IUPAC) nomenclature. It is not merely a set of arbitrary rules but a system of logic designed to translate a complex three-dimensional chemical structure into a universally understood linear string of text.

This guide, written from the perspective of a senior application scientist, moves beyond a simple recitation of rules. It delves into the causality behind the nomenclature of **2-**

oxoimidazolidine-1-carbonyl chloride and its derivatives, providing field-proven insights into why the system is structured as it is. We will deconstruct the name piece by piece, build it back up with substituents, and contextualize its importance with practical applications and protocols.

Part 1: Deconstructing the Core - The Logic of the Parent Name

To name complex derivatives, we must first master the parent structure. The name "**2-Oxoimidazolidine-1-carbonyl chloride**" is a composite that precisely describes the molecule's architecture. Let's break it down.

The Heterocyclic Foundation: Imidazolidine

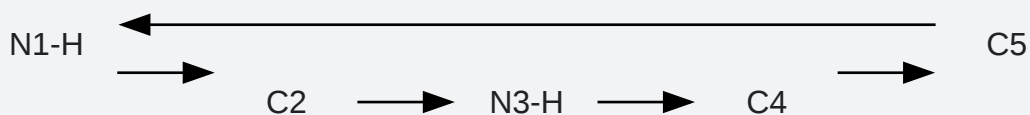
The foundation of our molecule is a five-membered heterocyclic ring containing two nitrogen atoms. According to the Hantzsch-Widman system of nomenclature, which governs such structures, the name is derived as follows:[4][5]

- **Heteroatoms:** The presence of nitrogen is indicated by the prefix "aza".[6] Since there are two nitrogen atoms, we use "diaz".
- **Ring Size:** A five-membered ring is denoted by the stem "-ol".
- **Saturation:** A fully saturated ring is indicated by the suffix "-idine".[7]

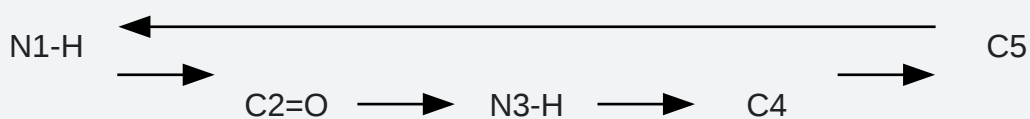
Combining these elements would suggest a name like "diazolidine." However, for many common heterocycles, IUPAC retains trivial names that are simpler and historically entrenched. "Imidazolidine" is the accepted trivial name for this saturated ring, derived from its unsaturated counterpart, imidazole.[8][9]

The numbering of the ring is critical and follows a strict order of priority. Numbering begins at one of the heteroatoms and proceeds around the ring in a way that gives the other heteroatoms the lowest possible locants (numbers).[5] Therefore, the nitrogen atoms are assigned positions 1 and 3.

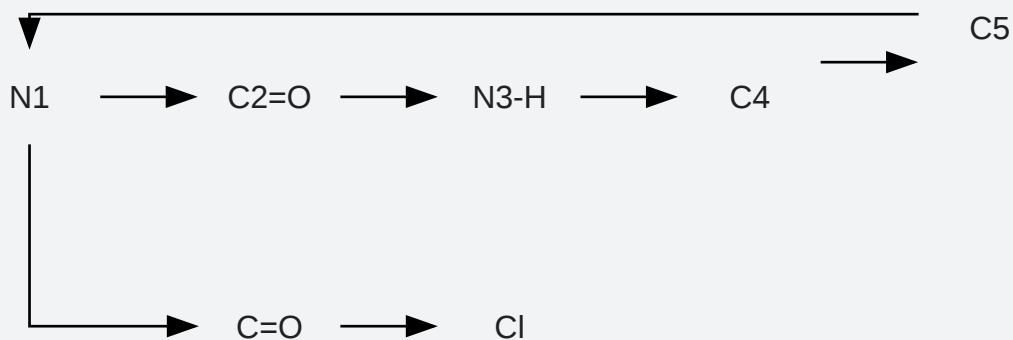
Imidazolidine Ring Numbering



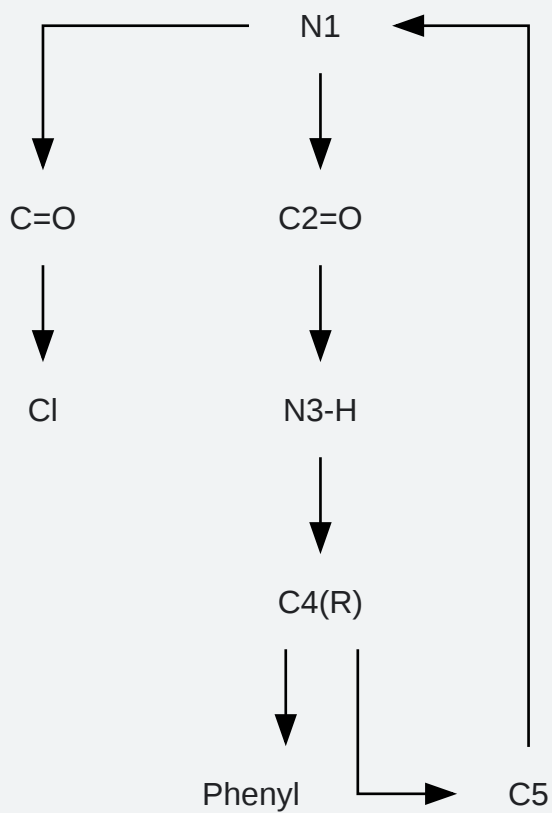
Imidazolidin-2-one

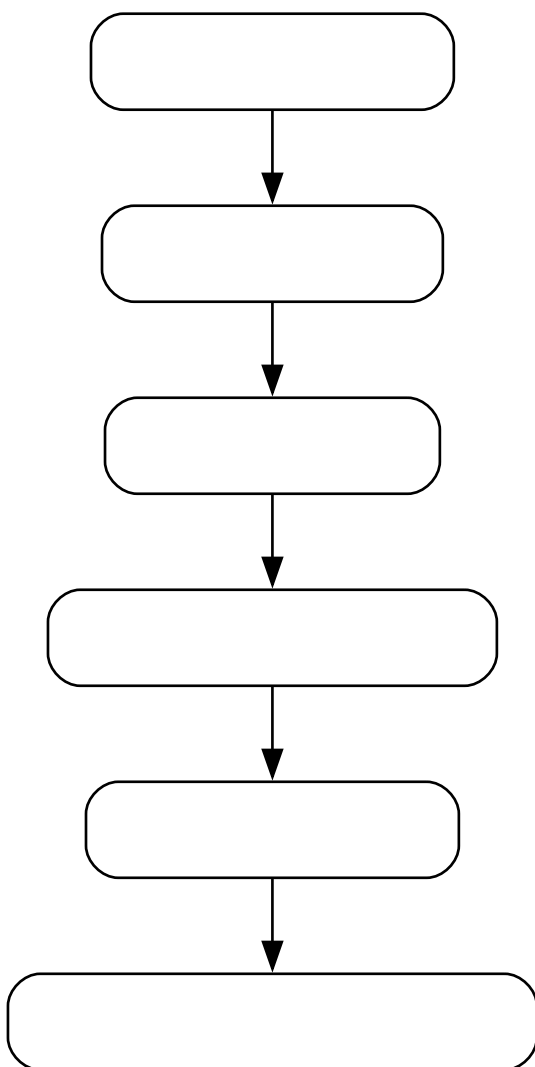


2-Oxoimidazolidine-1-carbonyl chloride



(4R)-4-Phenyl-2-oxoimidazolidine-1-carbonyl chloride





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